

Methylamine Acetate as an Ionic Liquid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methylamine acetate

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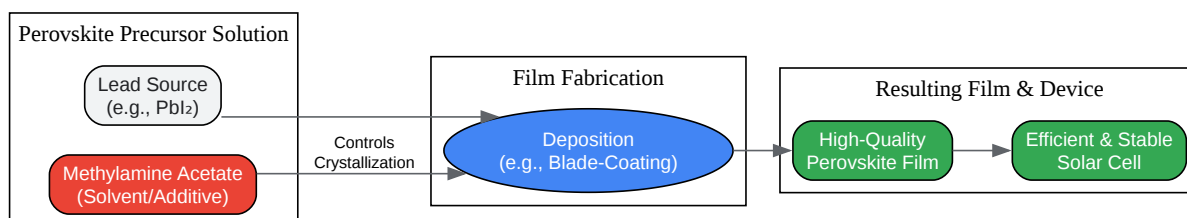
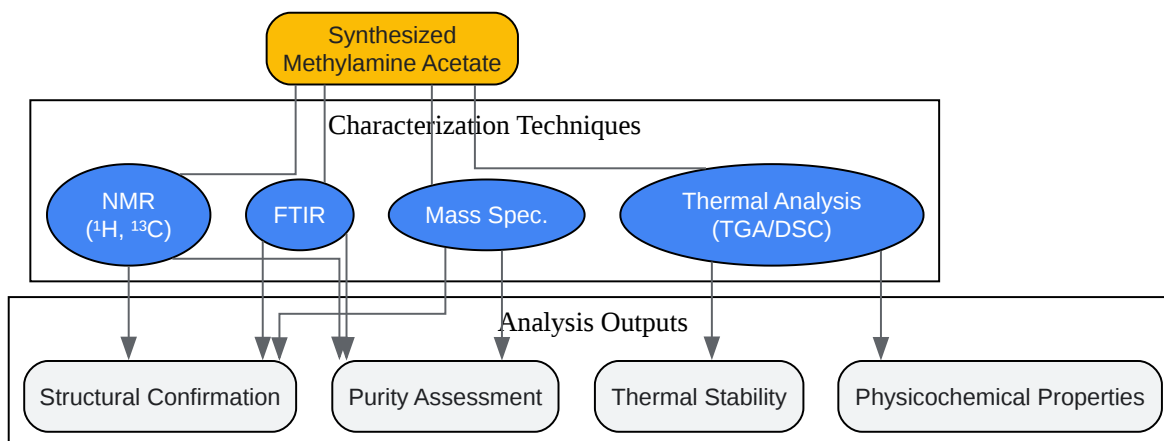
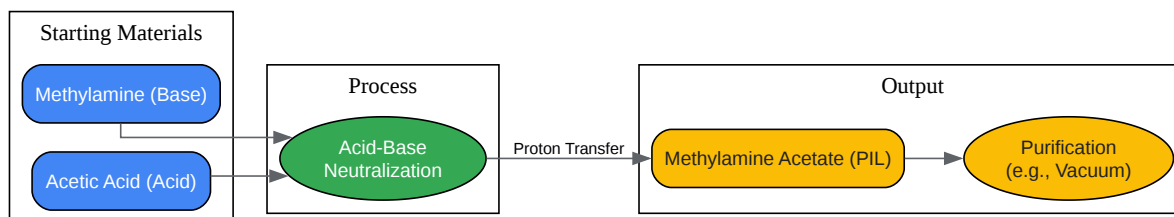
Introduction

Methylamine acetate (MAAc), also known as methylammonium acetate, is a protic ionic liquid (PIL) that has garnered significant interest in various scientific fields, particularly in materials science. As an organic salt with a melting point below 100 °C (specifically around 75 °C), it qualifies as an ionic liquid. It is formed through a straightforward acid-base neutralization reaction between methylamine, a Brønsted base, and acetic acid, a Brønsted acid.^[1] This technical guide provides a comprehensive overview of **methylamine acetate**, detailing its synthesis, physicochemical properties, characterization, and applications, with a focus on providing actionable data and protocols for researchers, scientists, and drug development professionals.

Synthesis of Methylamine Acetate

The synthesis of **methylamine acetate** is primarily achieved through a direct acid-base neutralization reaction. This reaction is exothermic and involves the transfer of a proton from acetic acid to methylamine.

An equimolar amount of methylamine is reacted with acetic acid, often with cooling to manage the exothermic nature of the reaction.^[1] The resulting product is the ionic liquid, **methylamine acetate**. Purification can be carried out by removing any excess reactants and water, typically under vacuum.^[1]



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References

- 1. pubs.acs.org [pubs.acs.org]

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